

BFE-61: A Technical Guide to a Beta-Adrenoceptor Partial Agonist

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Compound of Interest

Compound Name: **BFE-61**

Cat. No.: **B1666940**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **BFE-61** (CAS Number: 39543-80-1), a derivative of the beta-blocker befunolol. **BFE-61** is characterized as a partial agonist of beta-adrenoceptors, exhibiting a distinct interaction with receptor subtypes. This document summarizes the available quantitative data, outlines relevant experimental methodologies, and visualizes its mechanism of action within the broader context of beta-adrenergic signaling.

Core Compound Properties

BFE-61, also identified as 1-(7-(3-((1,1-Dimethylethyl)amino)-2-hydroxypropoxy)-2-benzofuranyl)-ethanone, is a synthetic compound with the molecular formula C₁₇H₂₃NO₄.^[1] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	39543-80-1	[2]
Molecular Formula	C17H23NO4	[1]
Molecular Weight	321.37 g/mol	Calculated
Boiling Point	446.09°C (estimate)	[2]
Synonyms	BFE 61, 1-(7-(3-((1,1-Dimethylethyl)amino)-2-hydroxypropoxy)-2-benzofuranyl)-ethanone	[1] [3]

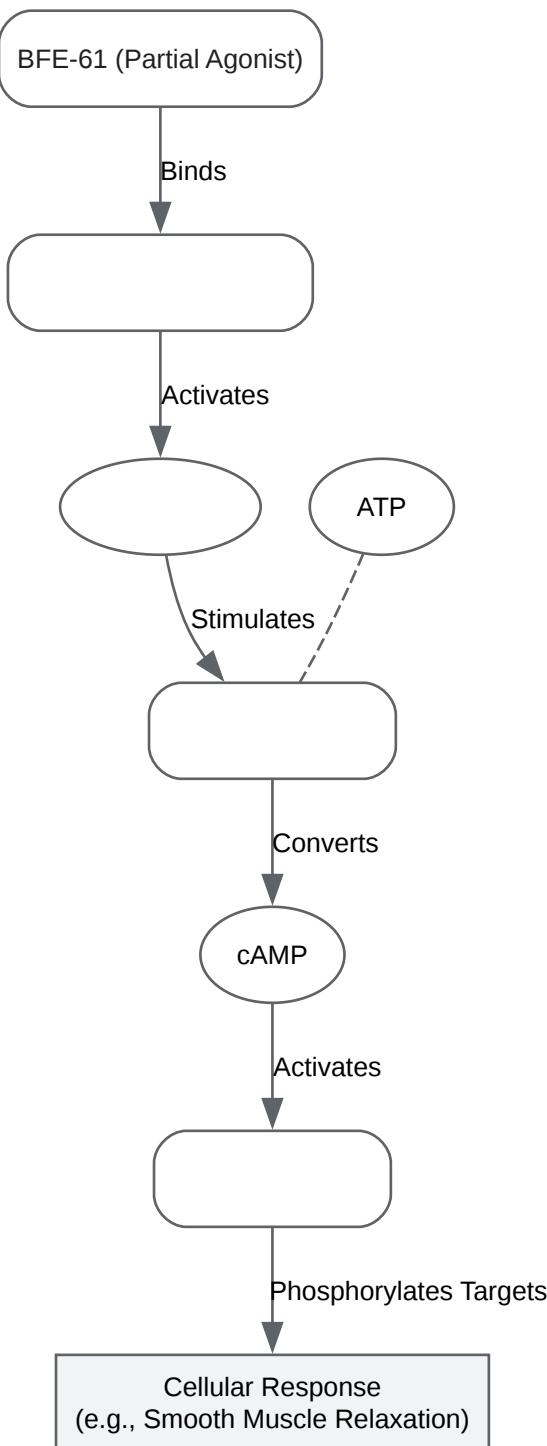
Pharmacological Profile

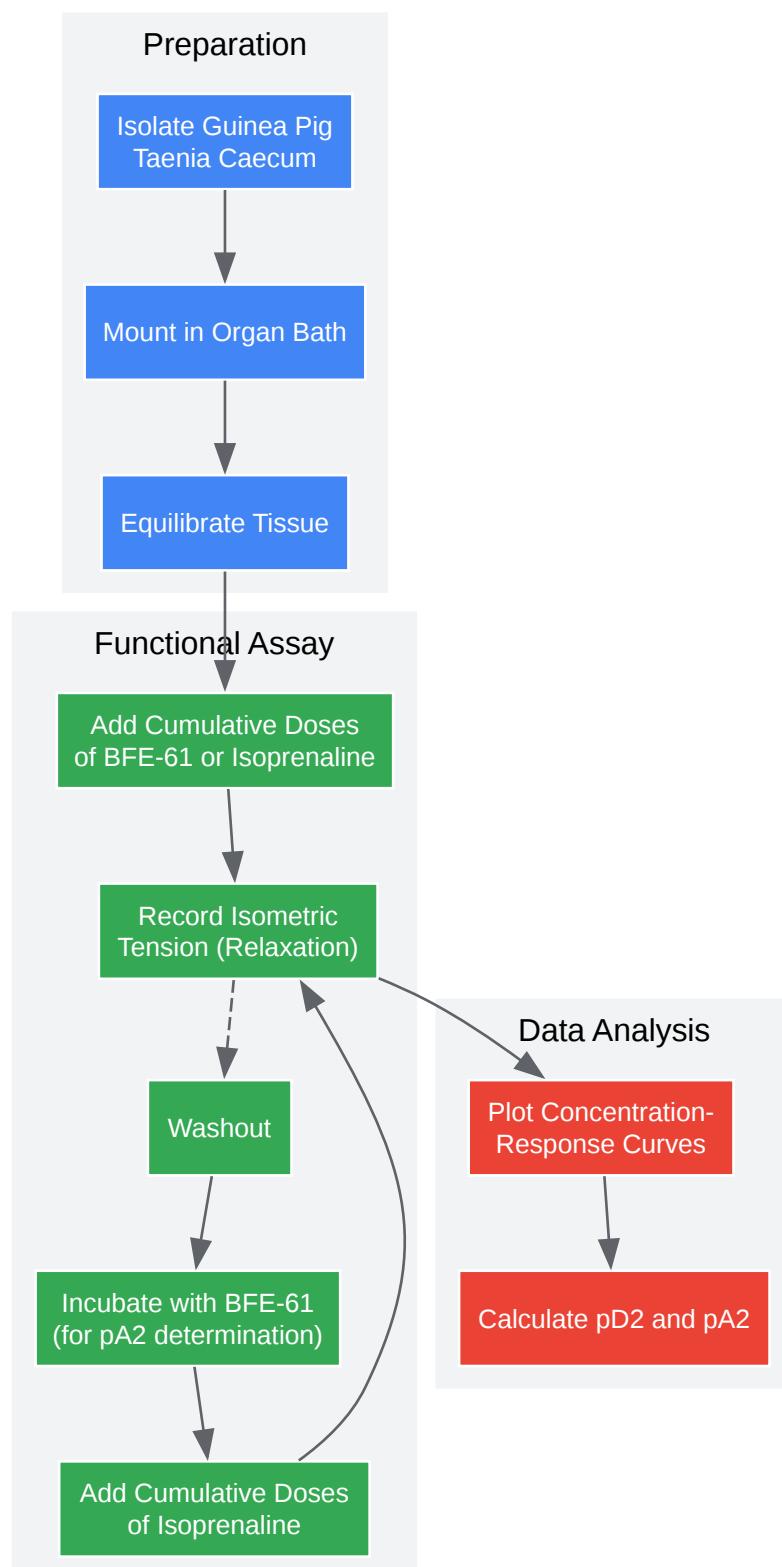
BFE-61 is a partial agonist at beta-adrenoceptors. Its activity has been characterized in comparison to the full agonist isoprenaline. The key pharmacological parameters from studies on isolated guinea pig taenia caecum are presented in the following table.

Parameter	Value	Description	Source
pD2	-	<p>The negative logarithm of the molar concentration of an agonist that produces 50% of the maximum possible effect. A specific value for BFE-61 is not detailed in the available literature, but it is noted to be significantly different from its pA2 value.</p>	[4]
pA2	-	<p>The negative logarithm of the molar concentration of an antagonist that necessitates a doubling of the agonist concentration to produce the same response. For a partial agonist like BFE-61, this value reflects its antagonist properties. The value is noted to be significantly larger than its pD2 value, a characteristic shared with other partial agonists like carteolol and pindolol.</p>	[4]

Mechanism of Action: Beta-Adrenergic Signaling

BFE-61 exerts its effects by interacting with beta-adrenergic receptors, which are G-protein coupled receptors (GPCRs). As a partial agonist, it binds to the receptor and elicits a submaximal response compared to a full agonist. The canonical signaling pathway initiated by beta-adrenoceptor activation is depicted below.



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